Introduction: The Strategic Role of a Versatile Bifunctional Linker

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Compound of Interest

Compound Name:	*tert-Butyl 2-(aminooxy)acetate*
CAS No.:	*56834-02-7*
Cat. No.:	*B1281709*

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In the landscape of modern drug development and chemical biology, the precise and stable connection of molecular entities is paramount. **Tert-butyl 2-(aminooxy)acetate** has emerged as a cornerstone bifunctional linker, prized for its unique combination of a highly reactive, nucleophilic aminooxy group and an acid-labile tert-butyl protected carboxyl group. This structure provides a robust platform for sequential or orthogonal conjugation strategies, making it an invaluable tool for researchers constructing complex biomolecules, from antibody-drug conjugates (ADCs) to sophisticated molecular probes.[1]

This guide offers an in-depth exploration of the core chemistry, strategic applications, and field-proven protocols for **tert-Butyl 2-(aminooxy)acetate**. It is designed to equip researchers, chemists, and drug development professionals with the technical understanding necessary to leverage this reagent's full potential, moving beyond simple procedural steps to a deeper comprehension of the causality behind its application.

Core Chemical and Physical Characteristics

Understanding the fundamental properties of a reagent is the first step toward its successful implementation. **Tert-butyl 2-(aminooxy)acetate** is a colorless to yellow liquid that requires

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careful handling and storage to maintain its reactivity.

Property	Value	Source(s)
CAS Number	56834-02-7	[2][3]
Molecular Formula	$C_6H_{13}NO_3$	[3]
Molecular Weight	147.17 g/mol	[2][3]
Physical Form	Colorless to Yellow Liquid	[2]
Purity	Typically ≥98%	[2][3]
Storage Conditions	2-8°C, Keep in dark place, Inert atmosphere	[2][3]
SMILES	CC(C)(C)OC(=O)CON	[3]
InChI Key	MXJGKTHZWIGRJG-UHFFFAOYSA-N	[2]

Handling and Safety Precautions: **tert-Butyl 2-(aminooxy)acetate** should be handled in a well-ventilated area, preferably a fume hood.[4] Users must wear appropriate personal protective equipment (PPE), including protective gloves, clothing, and eye/face protection.[4] Avoid breathing fumes and wash hands thoroughly after handling.[4] Store the compound in a tightly sealed container in a cool, dry place away from ignition sources.[4]

The Chemistry of Application: Reactivity and Mechanisms

The utility of **tert-butyl 2-(aminooxy)acetate** stems from its two distinct functional ends: the aminooxy group and the tert-butyl ester. The strategic application of this molecule relies on understanding the specific reactivity and cleavage conditions of each.

The Aminooxy Moiety: Bioorthogonal Oxime Ligation

The primary function of the aminooxy group (H_2N-O-) is to react with carbonyls (aldehydes or ketones) to form a stable oxime bond. This reaction is a cornerstone of "click chemistry" and is highly valued for its bioorthogonality—the ability to proceed with high efficiency and selectivity

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in complex biological environments without interfering with native biochemical processes.[5][6][7]

Mechanism of Action: The oxime ligation is a nucleophilic addition-elimination reaction. The highly nucleophilic aminooxy group attacks the electrophilic carbonyl carbon, forming a tetrahedral intermediate which then dehydrates to yield the stable oxime conjugate. The reaction is often catalyzed by aniline or its derivatives at a slightly acidic pH (typically 4.5-5.5). [5][6]

Caption: Deprotection of a tert-butyl ester using TFA.

Core Applications in Drug Discovery and Bioconjugation

The unique bifunctional nature of **tert-butyl 2-(aminooxy)acetate** makes it a versatile building block in several high-value research areas.

Antibody-Drug Conjugate (ADC) Linkers

ADCs are a powerful class of therapeutics that combine the specificity of an antibody with the potency of a cytotoxic drug. [8]The linker connecting these two components is critical for the ADC's stability, efficacy, and safety. [9][10]**Tert-butyl 2-(aminooxy)acetate** is an ideal starting point for constructing these linkers. For instance, an aldehyde can be engineered into an antibody's glycan structure, which can then be selectively targeted by the aminooxy group. Following this conjugation, the t-butyl group is removed, and the resulting free carboxyl group is used to attach the cytotoxic payload. [11]

Peptide Modification and Labeling

Peptides are frequently modified to enhance their therapeutic properties or to attach probes for research purposes. [12]**Tert-butyl 2-(aminooxy)acetate** allows for the precise installation of a latent carboxylic acid at a specific site on a peptide (e.g., at an N-terminal serine converted to an aldehyde). This carboxylate can then be used to attach polyethylene glycol (PEG) chains to improve pharmacokinetics, fluorescent dyes for imaging, or other functional moieties. [13]

General Bioconjugation and Probe Synthesis

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Beyond ADCs and peptides, this reagent is broadly used to connect different molecular classes. [1]It can serve as a building block to create probes for studying protein-glycan interactions or to functionalize biomaterials and nanoparticles for targeted delivery applications. [1][13]

Field-Proven Experimental Protocols

The following protocols are designed to be self-validating, providing a logical workflow with clear endpoints.

Protocol 1: General Oxime Ligation with an Aldehyde-Modified Peptide

This protocol details the conjugation of **tert-butyl 2-(aminooxy)acetate** to a peptide containing an aldehyde functional group.

- Peptide Preparation: Dissolve the aldehyde-containing peptide in an appropriate buffer. A common choice is 100 mM sodium acetate buffer, pH 4.7. The final peptide concentration should typically be in the 1-10 mg/mL range.
- Reagent Preparation: Prepare a stock solution of **tert-butyl 2-(aminooxy)acetate** (e.g., 100 mM) in an organic co-solvent like DMSO or DMF. Also, prepare a stock solution of an aniline catalyst (e.g., 200 mM p-anisidine) in the same co-solvent.
- Reaction Setup: To the peptide solution, add **tert-butyl 2-(aminooxy)acetate** from the stock solution to a final concentration of 5-10 molar equivalents relative to the peptide.
- Catalysis: Add the aniline catalyst to the reaction mixture to a final concentration of 10-20 mM. The use of a catalyst significantly accelerates the reaction. [6]5. Incubation: Gently agitate the reaction mixture at room temperature for 2-4 hours. For less reactive ketones, longer reaction times or slight heating (e.g., 37°C) may be required. [14]6. Monitoring: Track the reaction progress using LC-MS. Look for the disappearance of the starting peptide mass and the appearance of a new peak corresponding to the mass of the peptide plus 129.16 Da (the mass of the conjugated moiety minus water).
- Purification: Once the reaction is complete, purify the resulting oxime-linked conjugate using reverse-phase HPLC (RP-HPLC) to remove excess reagents and catalyst.

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Protocol 2: Acidic Deprotection of the tert-Butyl Ester

This protocol describes the removal of the t-butyl protecting group to reveal the free carboxylic acid.

- Safety First: Perform this procedure in a certified chemical fume hood. Trifluoroacetic acid (TFA) is highly corrosive and volatile. Wear acid-resistant gloves, lab coat, and chemical splash goggles.
- Preparation: Lyophilize the purified conjugate from Protocol 1 to obtain a dry powder.
- Cleavage Cocktail: Prepare a cleavage cocktail, typically consisting of 95% TFA, 2.5% water, and 2.5% triisopropylsilane (TIS). TIS acts as a scavenger to quench the tert-butyl cation and prevent side reactions.
- Reaction: Add the cold cleavage cocktail to the lyophilized peptide (e.g., 1 mL per 10-20 mg of peptide) and gently swirl to dissolve.
- Incubation: Let the reaction stand at room temperature for 1-2 hours.
- TFA Removal: Remove the TFA by precipitating the deprotected product in cold diethyl ether. Centrifuge to pellet the product, decant the ether, and repeat the ether wash 2-3 times to remove residual TFA.
- Drying and Verification: Dry the final product under a stream of nitrogen or in a vacuum desiccator. Verify the deprotection by LC-MS, observing a mass decrease of 56.07 Da corresponding to the loss of the C_4H_8 fragment.

Workflow: Two-Step Conjugation for ADC Synthesis

This workflow illustrates how the protocols can be combined to link an antibody (Ab) to a drug.

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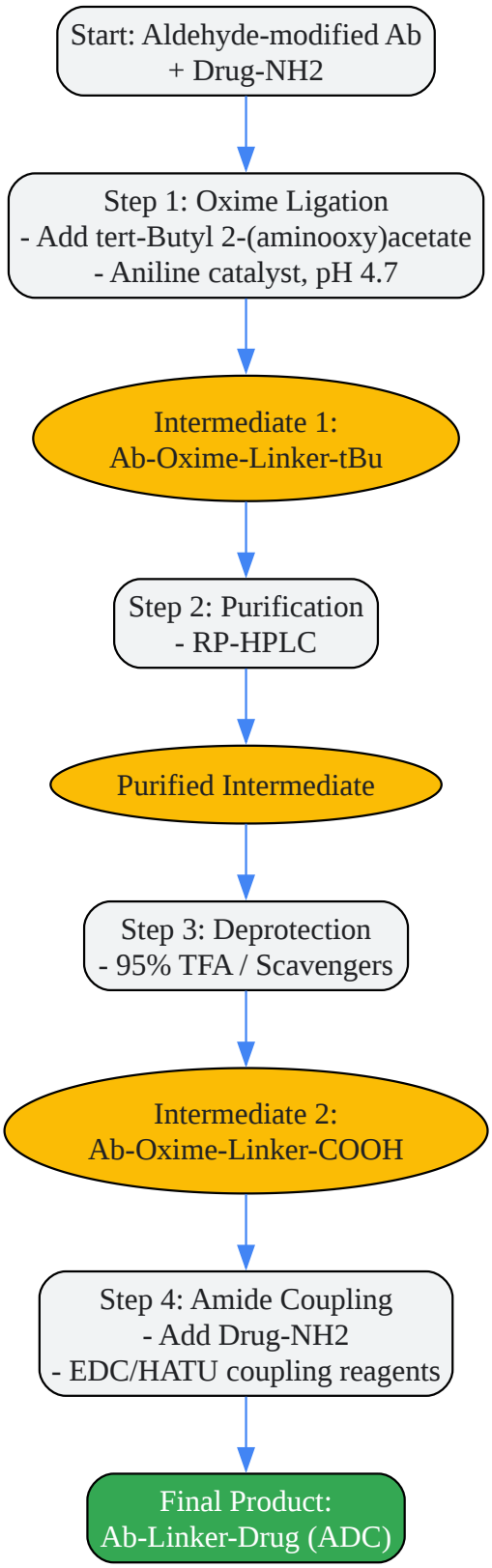

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Caption: A two-step workflow for ADC synthesis.

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Conclusion

Tert-butyl 2-(aminooxy)acetate is more than a simple chemical; it is a strategic enabler for creating complex, functional biomolecules. Its robust, orthogonal functionalities provide a logical and controllable platform for sequential bioconjugation. By understanding the distinct chemistry of its aminooxy and protected carboxyl groups, researchers in drug development and chemical biology can design and execute elegant and efficient synthetic strategies, accelerating the development of next-generation therapeutics and research tools.

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